

Physical and chemical properties of O-Benzyl Posaconazole-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-Benzyl Posaconazole-d4

Cat. No.: B026984

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An In-Depth Technical Guide to **O-Benzyl Posaconazole-d4**

Introduction

O-Benzyl Posaconazole-d4 is a stable, isotopically labeled derivative of O-Benzyl Posaconazole, which serves as a precursor in the synthesis of labeled Posaconazole.[1] Posaconazole is a broad-spectrum triazole antifungal agent used for the prevention and treatment of invasive fungal infections.[2][3] The incorporation of four deuterium atoms into the molecule makes **O-Benzyl Posaconazole-d4** a valuable tool in pharmaceutical research, particularly in pharmacokinetic studies, metabolic profiling, and as an internal standard for quantitative analysis by mass spectrometry. This guide provides a comprehensive overview of its physical and chemical properties, relevant biological pathways, and experimental protocols for its analysis.

Physical and Chemical Properties

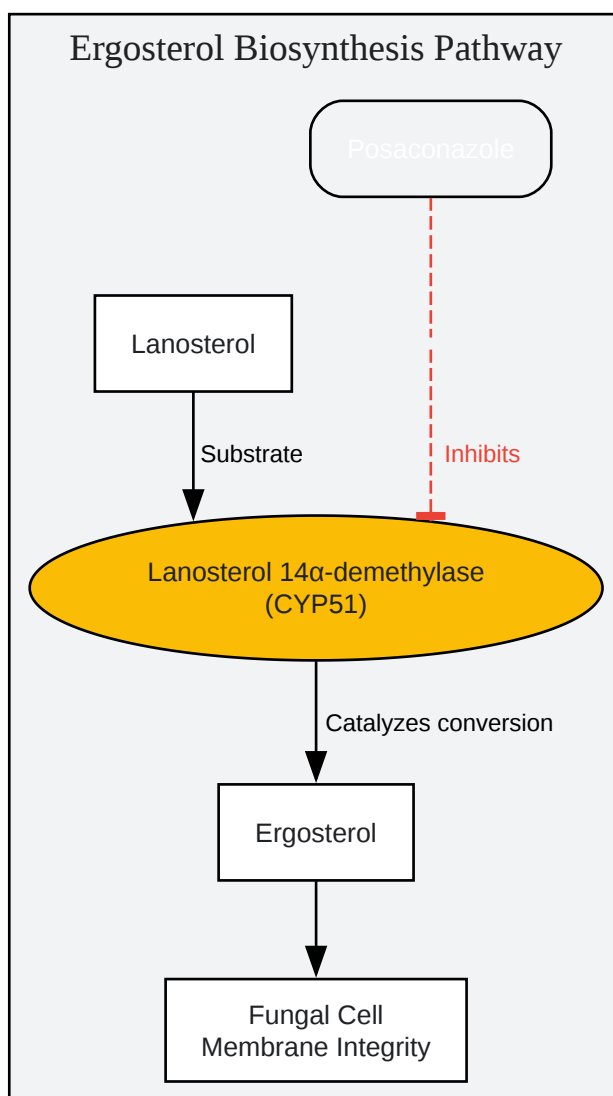
The physical and chemical properties of **O-Benzyl Posaconazole-d4** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value
CAS Number	1246818-95-0[1][4][5]
Molecular Formula	C ₄₄ H ₄₄ D ₄ F ₂ N ₈ O ₄ [1][4][5]
Molecular Weight	794.92 g/mol [1][4][5]
Monoisotopic Mass	794.40176535 Da[6]
Appearance	Light Purple Foam[1]
Storage Conditions	2-8°C Refrigerator[1]
IUPAC Name	2-[(2S,3S)-2-phenylmethoxypentan-3-yl]-4-[2,3,5,6-tetradeuterio-4-[4-[4-[[[(3R,5R)-5-(2,4-difluorophenyl)-5-(1,2,4-triazol-1-ylmethyl)oxolan-3-yl]methoxy]phenyl]piperazin-1-yl]phenyl]-1,2,4-triazol-3-one[6]
Synonyms	2,5-Anhydro-1,3,4-trideoxy-2-C-(2,4-difluorophenyl)-4-[[4-[4-[4-[1-[(1S,2S)-1-ethyl-2-(phenylmethoxy)propyl]-1,5-dihydro-5-oxo-4H-1,2,4-triazol-4-yl]phenyl]-1-piperazinyl]phenoxy)methyl]-1-(1H-1,2,4-triazol-1-yl)-D-threo-pentitol-d4[1][5]
Application	A precursor to labeled Posaconazole.[1][5][7]
Computed XLogP3	6.6[6]
Topological Polar Surface Area	101 Å²[6]
Heavy Atom Count	58[8]
Rotatable Bond Count	15[8]
Hydrogen Bond Acceptor Count	11[8]

Biological Context: Mechanism of Action of Posaconazole

O-Benzyl Posaconazole-d4 is primarily used to synthesize labeled Posaconazole for research. The therapeutic effect of Posaconazole stems from its ability to disrupt the integrity of the fungal cell membrane.^{[9][10]} Like other triazole antifungals, Posaconazole targets and inhibits a key enzyme in the ergosterol biosynthesis pathway.^{[2][3][11]}

Posaconazole specifically inhibits the fungal enzyme lanosterol 14 α -demethylase, which is a cytochrome P450 enzyme.^{[9][10]} This enzyme is critical for the conversion of lanosterol to ergosterol, an essential component of the fungal cell membrane that is analogous to cholesterol in mammalian cells.^[11] The inhibition of this enzyme leads to a depletion of ergosterol and an accumulation of toxic methylated sterol precursors within the membrane.^[10]^[11] This disruption of membrane structure and function ultimately results in the inhibition of fungal growth or cell death.^[2]



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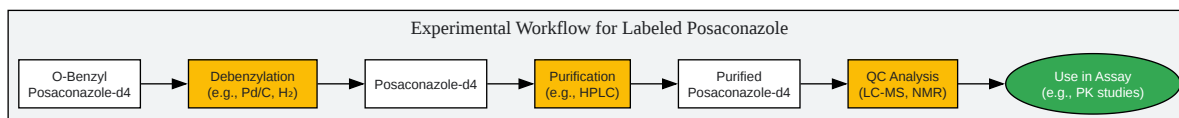
Caption: Mechanism of action of Posaconazole.

Experimental Protocols

The analysis of **O-Benzyl Posaconazole-d4** typically involves chromatographic and spectroscopic methods to confirm its identity, purity, and concentration. Below is a general methodology and a specific example based on the analysis of the parent compound, Posaconazole.

General Analytical Workflow

A typical workflow for the quality control and use of **O-Benzyl Posaconazole-d4** involves its conversion to the active labeled compound, followed by purification and analysis.



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Caption: Synthesis and application workflow.

High-Performance Liquid Chromatography (HPLC) Method

The following protocol is adapted from a validated reverse-phase HPLC method for the quantification of Posaconazole and can be used as a starting point for the analysis of **O-Benzyl Posaconazole-d4**.^[12] Modifications may be necessary to optimize the separation for the benzylated, deuterated compound.

1. Objective: To determine the purity and concentration of **O-Benzyl Posaconazole-d4** in a sample.

2. Materials and Reagents:

- **O-Benzyl Posaconazole-d4** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and degassed)
- Formic acid (optional, for mobile phase modification)

3. Instrumentation:

- HPLC system with a UV detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- Data acquisition and processing software

4. Chromatographic Conditions (Starting Point):

- Mobile Phase: A mixture of Acetonitrile and Water. The exact ratio should be optimized (e.g., starting with 70:30 v/v).
- Flow Rate: 1.0 mL/min.[12]
- Column Temperature: 25 °C.[12]
- Detection Wavelength: Determined by UV scan of **O-Benzyl Posaconazole-d4** (Posaconazole is typically detected around 262 nm).
- Injection Volume: 20 µL.[12]
- Elution Mode: Isocratic.[12]

5. Standard and Sample Preparation:

- Stock Solution: Accurately weigh about 10 mg of the **O-Benzyl Posaconazole-d4** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and make up the volume with Acetonitrile to obtain a concentration of 1 mg/mL.[12]
- Working Standards: Prepare a series of dilutions from the stock solution using the mobile phase to create a calibration curve (e.g., 2-20 µg/mL).[12]
- Sample Preparation: Dissolve the sample containing **O-Benzyl Posaconazole-d4** in the mobile phase to achieve a concentration within the linear range of the calibration curve.

6. Analysis Procedure:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the prepared standard solutions in triplicate to establish the calibration curve.
- Inject the sample solution in triplicate.
- Record the peak areas from the chromatograms.

7. Data Analysis:

- Plot a calibration curve of peak area versus concentration for the standard solutions.
- Determine the linearity (correlation coefficient, $R^2 > 0.99$).
- Calculate the concentration of **O-Benzyl Posaconazole-d4** in the sample by interpolating its peak area from the calibration curve.
- Assess purity by calculating the percentage of the main peak area relative to the total area of all peaks in the chromatogram.

Conclusion

O-Benzyl Posaconazole-d4 is a critical reagent for advanced pharmaceutical research involving the antifungal agent Posaconazole. Its well-defined physical and chemical properties, combined with its role as a precursor to a stable isotope-labeled standard, enable precise and accurate bioanalytical studies. The methodologies outlined in this guide provide a framework

for the quality control and application of this compound in a research setting, supporting the development and understanding of Posaconazole's clinical efficacy.

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- To cite this document: BenchChem. [Physical and chemical properties of O-Benzyl Posaconazole-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b026984#physical-and-chemical-properties-of-o-benzyl-posaconazole-d4]

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